

Personal protective equipment for handling 4-Hydroxy-2-Butanone

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Compound of Interest

Compound Name: 4-Hydroxy-2-Butanone

Cat. No.: B7770392

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Comprehensive Safety Guide for Handling 4-Hydroxy-2-Butanone

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Hydroxy-2-Butanone**. The following procedures are designed to ensure safe handling from receipt to disposal.

Hazard Identification: **4-Hydroxy-2-Butanone** is classified as a flammable liquid. It can cause skin irritation, may lead to an allergic skin reaction, and can cause serious eye damage.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for various laboratory operations involving **4-Hydroxy-2-Butanone**.

Operation	Eye/Face Protection	Skin Protection	Respiratory Protection
Receiving/Storage	Safety glasses with side-shields.	Laboratory coat.	Not generally required if containers are sealed.
Weighing/Transferring	Tightly fitting safety goggles or a face shield.[2]	Chemical-impermeable gloves (e.g., nitrile) and impervious clothing.[1][3]	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor filter (Type A).[1][2]
Reactions/Heating	Tightly fitting safety goggles and a face shield.[2]	Chemical-impermeable gloves, fire/flammable resistant lab coat.[1]	Operations should be conducted in a chemical fume hood.
Spill Cleanup	Tightly fitting safety goggles and a face shield.[2]	Chemical-impermeable gloves and protective clothing.[2]	A full-face respirator with an organic vapor filter is recommended.[1]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[1]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[2]
- Use a chemical fume hood for procedures that may generate vapors or aerosols.

Safe Handling Practices:

- Avoid contact with skin and eyes.[1]
- Do not breathe mists or vapors.[1]
- Wash hands thoroughly after handling.[4]
- Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible material.[2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]
- Contaminated work clothing should not be allowed out of the workplace.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from heat, sparks, and flame.[2]
- Incompatible with strong oxidizing agents.[2]

First Aid Measures

- If in Eyes: Immediately rinse with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[1]
- If on Skin: Take off contaminated clothing immediately and wash the affected area with plenty of water. If skin irritation or a rash occurs, get medical help.[1]
- If Inhaled: Move the person into fresh air. If breathing is difficult, seek medical attention.[2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[1]

Disposal Plan

- Dispose of contents and container in accordance with local, regional, and national regulations.[3][4]

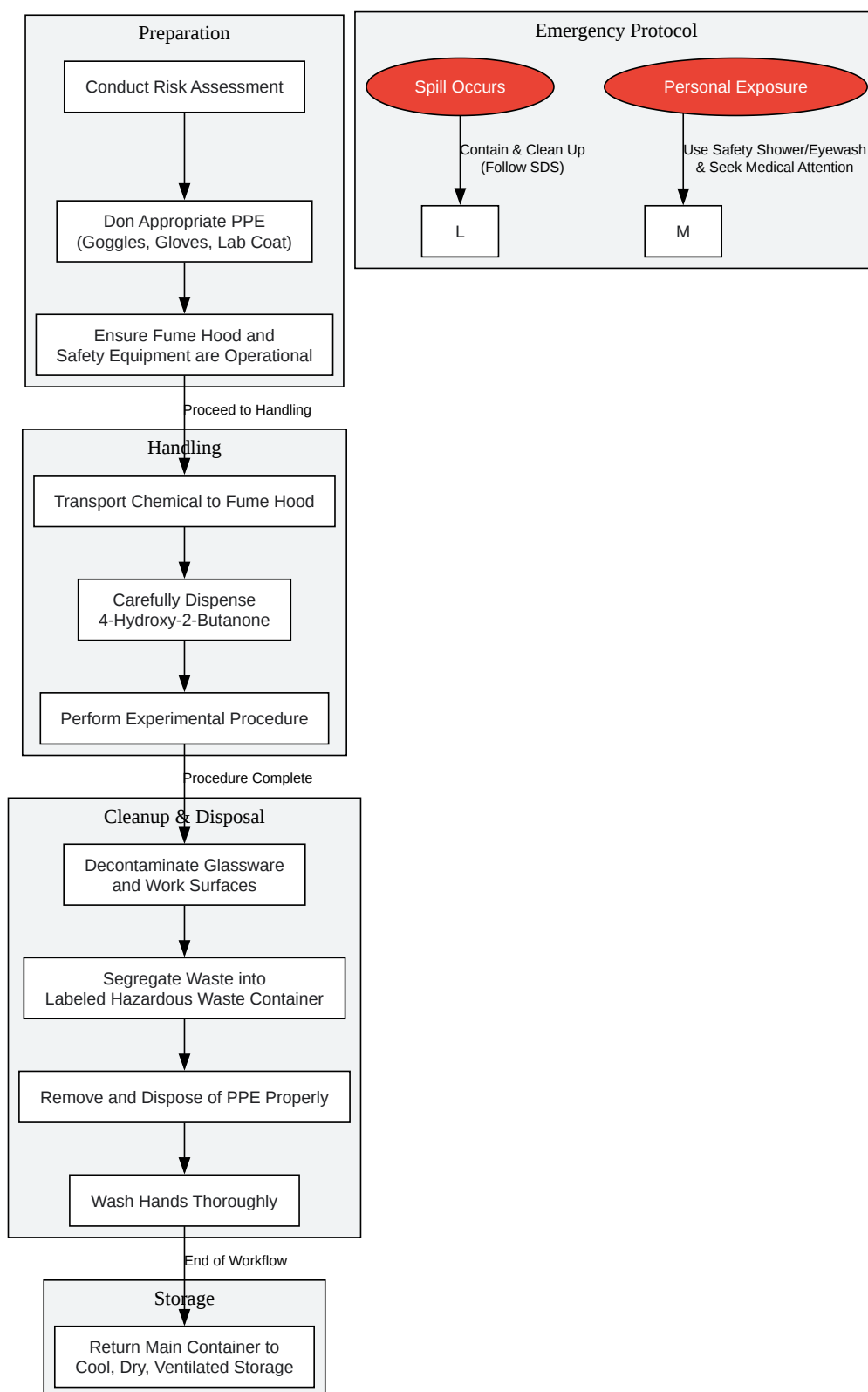
- The chemical should be collected in suitable and closed containers for disposal.[1]
- Do not allow the chemical to enter drains, as it can be a danger to drinking water if it leaks into the ground.[4]
- Waste material should not be mixed with other waste and should be handled as hazardous waste.[3]

Quantitative Data

Property	Value
Flash Point	33 °C (91.4 °F) - closed cup
Density	1.023 g/mL at 25 °C
Boiling Point	73-76 °C at 12 mmHg

Experimental Workflow

Below is a step-by-step workflow for the safe handling of **4-Hydroxy-2-Butanone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **4-Hydroxy-2-Butanone**.

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